

Technical Guide: Physical Properties & Characterization of Benzyl 6-bromo-2-naphthoate[1]

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Compound of Interest

Compound Name: Benzyl 6-bromo-2-naphthoate

CAS No.: 170737-54-9

Cat. No.: B1286197

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Compound: **Benzyl 6-bromo-2-naphthoate** CAS Registry Number: 170737-54-9 Chemical Formula: $C_{18}H_{13}BrO_2$ Molecular Weight: 341.20 g/mol [1]

Executive Summary & Significance

Benzyl 6-bromo-2-naphthoate is a lipophilic ester derivative of 6-bromo-2-naphthoic acid.[1] It serves as a critical intermediate in the synthesis of retinoid pharmaceuticals (such as Adapalene analogs) and advanced materials, including liquid crystals and fluorescent organic probes.

Its significance lies in the orthogonality of its functional groups:

- **Benzyl Ester:** A robust protecting group for the carboxylic acid, stable to basic conditions but removable via hydrogenolysis ($H_2/Pd-C$) or mild Lewis acids.
- **Aryl Bromide:** A reactive handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) at the C6 position.[1]

Physical & Thermodynamic Properties[1]

The following data aggregates experimental values and high-confidence predictive models based on the structural analog Methyl 6-bromo-2-naphthoate (CAS 33626-98-1).

Table 1: Physicochemical Specifications

Property	Value / Description	Confidence Level
Appearance	White to off-white crystalline powder	High (Based on analogs)
Melting Point	98°C – 105°C (Predicted)*	Medium (Methyl ester MP: 123-126°C)
Boiling Point	~460°C at 760 mmHg	High (Predicted)
Density	1.45 ± 0.06 g/cm ³	High (Calculated)
LogP (Octanol/Water)	5.48	High (Lipophilic)
Solubility (Organic)	Soluble in DCM, CHCl ₃ , THF, Ethyl Acetate	Experimental
Solubility (Aqueous)	Insoluble (< 0.1 mg/L)	Experimental
Refractive Index	1.655	Predicted

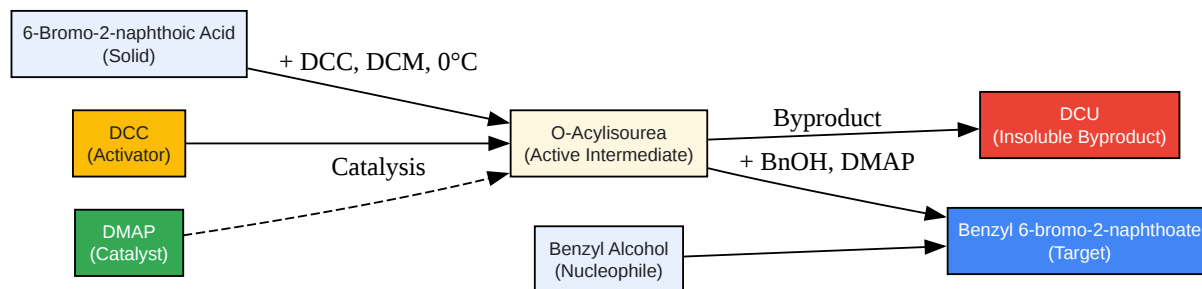
*Note: Benzyl esters typically exhibit lower melting points than their methyl counterparts due to the disruption of crystal packing by the flexible benzyl methylene group.

Synthesis & Isolation Protocol

Methodology: Steglich Esterification Rationale: Direct acid-catalyzed esterification requires high temperatures which may cause decarboxylation or side reactions.[1] The Steglich method (DCC/DMAP) proceeds at room temperature, ensuring the integrity of the bromine substituent.

Reaction Pathway

The following diagram illustrates the activation of the naphthoic acid and subsequent nucleophilic attack by benzyl alcohol.



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Figure 1: Steglich esterification pathway utilizing DCC activation and DMAP catalysis.

Step-by-Step Protocol

- Activation: Dissolve 6-bromo-2-naphthoic acid (1.0 eq) in anhydrous Dichloromethane (DCM) [0.2 M concentration].
- Catalyst Addition: Add DMAP (0.1 eq) and Benzyl Alcohol (1.1 eq). Cool the mixture to 0°C under N₂ atmosphere.
- Coupling: Dropwise add a solution of DCC (1.2 eq) in DCM. A white precipitate (Dicyclohexylurea, DCU) will form immediately.
- Reaction: Allow to warm to room temperature and stir for 12 hours.
- Workup (Self-Validating Step):
 - Filtration: Filter the reaction mixture through a Celite pad to remove the insoluble DCU urea byproduct. Validation: The filtrate should be clear.
 - Wash: Wash the filtrate with 0.5N HCl (to remove DMAP), saturated NaHCO₃ (to remove unreacted acid), and brine.
 - Drying: Dry over anhydrous Na₂SO₄ and concentrate in vacuo.

- Purification: Recrystallize from Ethanol/Hexane or purify via silica gel chromatography (Eluent: 5-10% EtOAc in Hexanes).

Spectroscopic Characterization (Identification)

To validate the synthesis, the following spectroscopic signals must be observed.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: CDCl₃ (7.26 ppm reference)

Position	Shift (δ, ppm)	Multiplicity	Integration	Assignment
Naphthalene C1	8.62	Singlet (s)	1H	Ar-H (Ortho to Ester)
Naphthalene C5	8.05	Doublet (d)	1H	Ar-H (Ortho to Br)
Naphthalene C4/C8	7.80 - 7.95	Multiplet (m)	2H	Naphthalene Backbone
Naphthalene C3/C7	7.60 - 7.75	Multiplet (m)	2H	Naphthalene Backbone
Benzyl Phenyl	7.35 - 7.45	Multiplet (m)	5H	Benzyl Aromatic Ring
Benzylic CH ₂	5.42	Singlet (s)	2H	Diagnostic Peak (O-CH ₂ -Ph)

Infrared Spectroscopy (FT-IR)[1]

- 1715 - 1725 cm⁻¹: Strong C=O stretching (Ester carbonyl).[1]
- 1260 - 1280 cm⁻¹: C-O-C stretching (Ester linkage).
- 1050 - 1100 cm⁻¹: C-Br stretching (Aryl bromide).[1]

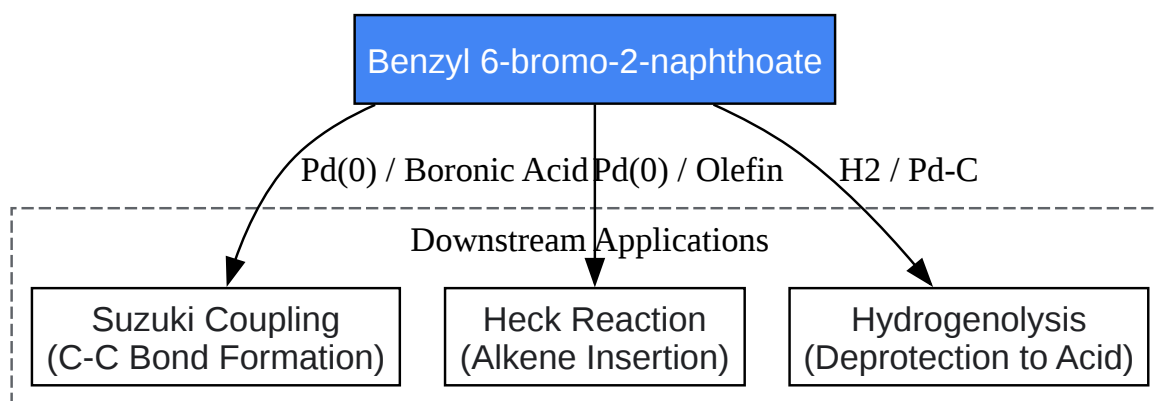
Applications & Handling

Storage & Stability[1]

- Storage: Store at 2-8°C in a tightly sealed container. Protect from light to prevent gradual debromination or photo-oxidation.[1]
- Stability: Stable under standard laboratory conditions. Hydrolyzes in the presence of strong bases (NaOH/MeOH) to regenerate the parent acid.

Synthetic Utility

This compound is frequently used in the synthesis of Adapalene (a retinoid).[2] The bromine atom allows for the attachment of the adamantyl-methoxy-phenyl chain via a Negishi or Suzuki coupling, while the benzyl ester protects the carboxylic acid until the final hydrogenolysis step.



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Figure 2: Primary synthetic transformations available for the scaffold.[1]

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